

Application Notes and Protocols for Preparing PTAC Oxalate Solutions

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Compound of Interest

Compound Name: PTAC oxalate

Cat. No.: B560301

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Introduction

PTAC oxalate is a selective muscarinic receptor ligand with a complex pharmacological profile. It acts as a partial agonist at M2 and M4 acetylcholine receptors while exhibiting antagonist effects at M1, M3, and M5 receptors.[1][2] This distinct receptor activity profile makes **PTAC oxalate** a valuable pharmacological tool for investigating the roles of individual muscarinic receptor subtypes in various physiological and pathological processes. These application notes provide detailed protocols for the preparation of **PTAC oxalate** solutions for use in experimental settings.

Chemical and Physical Properties

A thorough understanding of the chemical and physical properties of **PTAC oxalate** is crucial for accurate solution preparation and experimental reproducibility.

Property	Value	Reference
CAS Number	201939-40-4	[1]
Molecular Formula	C ₁₂ H ₁₉ N ₃ S ₂ ·C ₂ H ₂ O ₄	
Molecular Weight	359.46 g/mol	
Appearance	White solid powder	
Purity	≥98%	
Solubility	Soluble to 100 mM in water and DMSO	
Storage	Desiccate at room temperature.	

Quantitative Data: Receptor Binding Affinity

The following table summarizes the binding affinities (K_i values) of **PTAC oxalate** for human muscarinic receptor subtypes.

Receptor Subtype	K _i (nM)	Reference
M1	2.8	
M2	0.2	
M3	0.6	
M4	0.2	
M5	0.8	

Experimental Protocols

4.1. General Safety Precautions

- Always wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves, when handling **PTAC oxalate** and its solutions.

- Handle the powder in a well-ventilated area or a chemical fume hood to avoid inhalation.
- Refer to the Safety Data Sheet (SDS) for comprehensive safety information.

4.2. Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **PTAC oxalate** in dimethyl sulfoxide (DMSO).

Materials:

- **PTAC oxalate** powder
- Anhydrous dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

Procedure:

- Calculate the required mass of **PTAC oxalate**:
 - To prepare 1 mL of a 10 mM stock solution, you will need 0.35946 mg of **PTAC oxalate** (Molecular Weight = 359.46 g/mol).
 - For larger volumes, scale the mass accordingly (e.g., for 10 mL, use 3.5946 mg).
- Weigh the **PTAC oxalate**:
 - Tare a sterile microcentrifuge tube on a calibrated analytical balance.
 - Carefully weigh the calculated amount of **PTAC oxalate** powder into the tube.
- Add DMSO:

- Add the desired volume of anhydrous DMSO to the tube containing the **PTAC oxalate** powder.
- Dissolve the compound:
 - Cap the tube tightly and vortex thoroughly until the powder is completely dissolved. Gentle warming to 37°C can aid in dissolution if necessary.
- Storage:
 - Store the 10 mM stock solution in aliquots at -20°C for up to one month or at -80°C for up to six months to avoid repeated freeze-thaw cycles.

4.3. Preparation of Working Solutions for In Vitro Experiments

This protocol describes the dilution of the 10 mM stock solution to prepare working solutions for cell-based assays.

Materials:

- 10 mM **PTAC oxalate** stock solution in DMSO
- Appropriate cell culture medium or buffer (e.g., DMEM, PBS)
- Sterile tubes and pipette tips

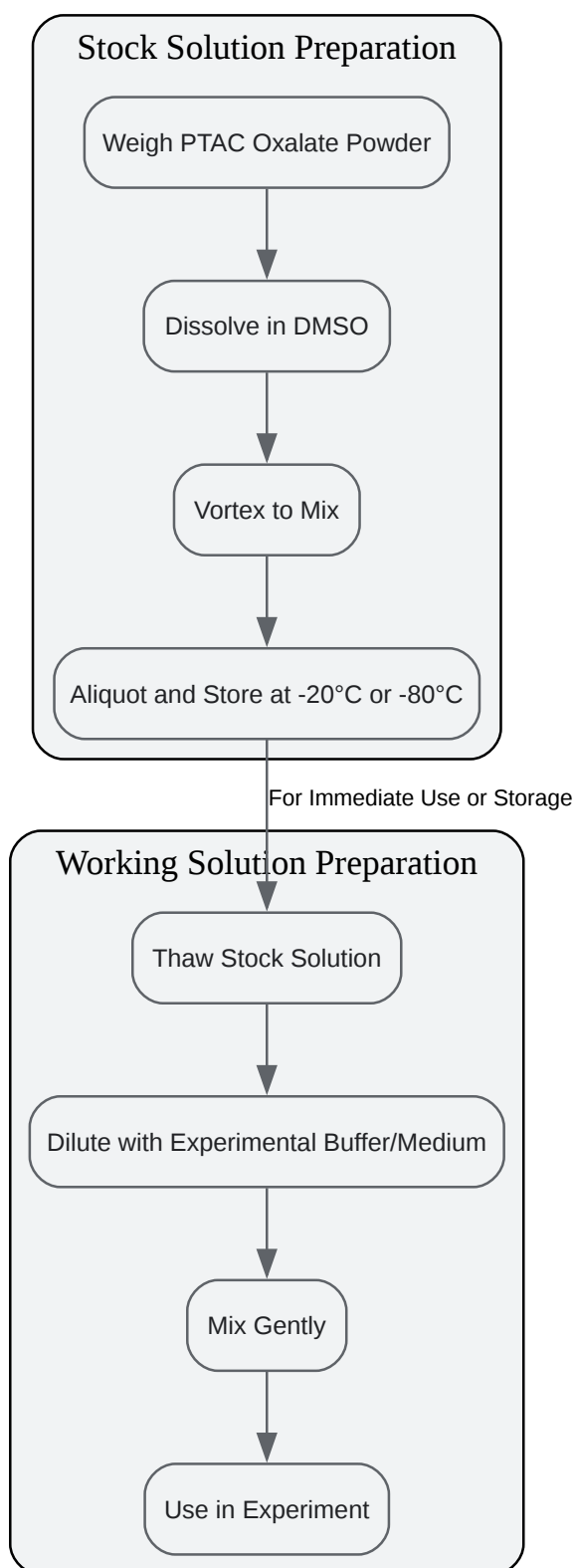
Procedure:

- Determine the final desired concentration of **PTAC oxalate** for your experiment.
- Perform serial dilutions:
 - Thaw an aliquot of the 10 mM stock solution.
 - Dilute the stock solution in the appropriate cell culture medium or buffer to achieve the final desired concentration.
 - Important: Ensure the final concentration of DMSO in the working solution is not toxic to the cells (typically $\leq 0.1\%$).

- Mix thoroughly:
 - Gently mix the working solution before adding it to your cell cultures.

Visualizations

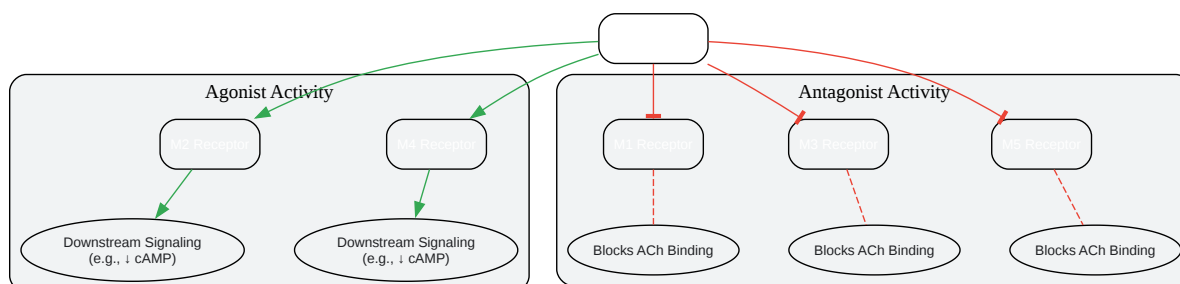
5.1. Experimental Workflow for Solution Preparation



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Caption: Workflow for preparing **PTAC oxalate** solutions.

5.2. Simplified Signaling Pathway of **PTAC Oxalate**



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Caption: **PTAC oxalate's** dual receptor activity.

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References

- 1. PTAC oxalate () for sale [vulcanchem.com]
- 2. medchemexpress.com [medchemexpress.com]
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